Methods for the detection and quantification of (6R,2s)-diaminopimelic acid

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Compound of Interest

Compound Name: *(6R,2s)-diaminopimelic acid*

Cat. No.: *B11821083*

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Application Note: Detection and Quantification of **(6R,2S)-Diaminopimelic Acid** (meso-DAP)

Abstract

(6R,2S)-diaminopimelic acid (meso-DAP) is a critical non-proteinogenic amino acid found in the peptidoglycan of Gram-negative bacteria and specific Gram-positive genera (Bacillus, Mycobacterium).[1] As a potent agonist of the innate immune receptor NOD1 and a biomarker for bacterial biomass, its accurate quantification is essential for immunology, microbiology, and drug development. This guide details two validated workflows: a high-accessibility HPLC-FLD method using OPA derivatization and a high-sensitivity LC-MS/MS method using HILIC separation. Special emphasis is placed on the stereochemical resolution of meso-DAP from its biological isomer, LL-DAP.

Introduction & Biological Context

Unlike standard amino acids, DAP possesses two chiral centers, resulting in three stereoisomers: (2S,6S)-DAP (LL-DAP), (2R,6R)-DAP (DD-DAP), and the biologically distinct (2S,6R)-DAP (meso-DAP).

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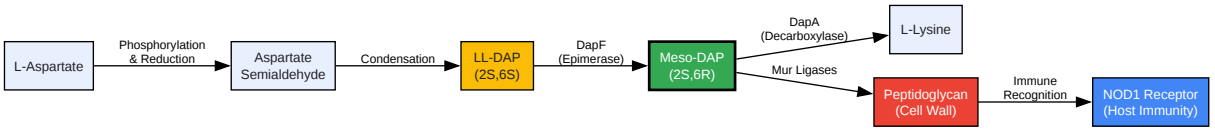
- Bacterial Physiology:Meso-DAP is the direct precursor to L-Lysine in bacteria and plants. In peptidoglycan biosynthesis, it serves as the cross-linking amino acid in the stem peptide of Gram-negative bacteria.

- Immunology: The mammalian innate immune system (specifically the NOD1 receptor) recognizes the

  -D-Glu-meso-DAP motif. The LL-isomer does not activate NOD1, making stereoselective analysis non-negotiable for immunological studies.

Figure 1: The DAP Biosynthetic Pathway and Peptidoglycan Integration



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Caption: The biosynthetic route from Aspartate to Lysine. Note the critical epimerization step by DapF converting LL-DAP to meso-DAP, the specific ligand for NOD1 and peptidoglycan cross-linking.

Sample Preparation: Acid Hydrolysis

Direct analysis of free DAP is rare; it is usually bound within the peptidoglycan sacculus. Acid hydrolysis is required to release the amino acid residues.

Critical Caution: Standard protein hydrolysis conditions (6 M HCl) convert Asparagine/Glutamine to Asp/Glu and destroy Tryptophan. DAP is stable under these conditions, but meso-DAP can partially racemize to LL-DAP if hydrolysis is prolonged excessively (>24h).

Protocol 1: Peptidoglycan Hydrolysis

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- Lyophilization: Dry the bacterial pellet or tissue sample completely. Residual water dilutes the acid.
- Acid Addition: Add 500 µL of 6 M HCl (LC-MS grade) containing 0.1% Phenol (scavenger to prevent oxidation) to approx. 5-10 mg of dried sample in a heavy-walled glass hydrolysis tube.
- Deoxygenation: Flush the tube with Nitrogen (N_2) gas for 30 seconds to remove oxygen. Seal the tube immediately with a Teflon-lined screw cap.
- Hydrolysis: Incubate at 110°C for 16–20 hours in a heating block.
- Drying: Cool to room temperature. Evaporate the HCl under a stream of nitrogen or using a SpeedVac concentrator at 45°C until a dry residue remains.
- Reconstitution: Dissolve the residue in 200 µL of the initial mobile phase (e.g., 20 mM Borate Buffer pH 9.0 for HPLC, or 0.1% Formic Acid for LC-MS).
- Filtration: Filter through a 0.22 µm PTFE membrane to remove carbonized particulates.

Method A: HPLC-FLD (OPA Derivatization)

Best for: Routine quantification, labs without MS, high-throughput QC.

DAP lacks a chromophore. We utilize o-Phthalaldehyde (OPA) in the presence of a thiol (3-mercaptopropionic acid), which reacts with primary amines to form highly fluorescent isoindole derivatives.

Stereochemical Note: While OPA itself is not chiral, the interaction of the DAP isomers with a high-quality C18 stationary phase under specific buffer conditions allows for the baseline separation of meso-DAP from LL-DAP due to their differing pKa values and hydrophobic surface interactions.

Instrument Parameters

- System: HPLC with Fluorescence Detector (FLD).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus C18, 4.6 x 150 mm, 3.5 µm).

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- Column Temp: 40°C (Critical for resolution).
- Excitation/Emission: 340 nm / 450 nm.

Reagents

- Mobile Phase A: 40 mM Sodium Phosphate buffer (NaH_2PO_4), adjusted to pH 7.8. (pH is the critical variable for isomer separation).
- Mobile Phase B: Acetonitrile:Methanol:Water (45:45:10 v/v/v).
- Derivatization Reagent: Mix 10 mg OPA in 250 µL Ethanol + 250 µL 3-mercaptopropionic acid + 10 mL 0.4 M Borate Buffer (pH 10.2). Store in dark; stable for 3 days.

Workflow

- Pre-Column Derivatization: In the autosampler, mix 10 µL Sample + 10 µL OPA Reagent. Wait 1.0 minute (reaction is fast). Inject immediately.
- Gradient Elution:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	100	0
2.0	100	0
20.0	40	60
25.0	0	100
27.0	100	0

Expected Result: LL-DAP typically elutes before meso-DAP. Verification with pure standards of both isomers is mandatory for peak assignment.

Method B: LC-MS/MS (HILIC Separation)

Best for: Complex matrices (serum, tissue), high sensitivity, definitive mass confirmation.

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DAP is a polar, zwitterionic molecule that retains poorly on C18 columns without ion-pairing reagents (which suppress MS ionization). Hydrophilic Interaction Liquid Chromatography (HILIC) is the superior choice for underivatized analysis.

Instrument Parameters

- System: Triple Quadrupole LC-MS/MS (e.g., Sciex QTRAP or Thermo Altis).
- Column: Zwitterionic HILIC (e.g., Merck SeQuant ZIC-HILIC, 2.1 x 100 mm, 3.5 µm).
- Ionization: ESI Positive Mode.

Reagents

- Mobile Phase A: 10 mM Ammonium Acetate in Water, pH 3.5 (Adjust with Formic Acid).
- Mobile Phase B: Acetonitrile (100%).

MS/MS Transitions (MRM)

DAP Molecular Weight: 190.2 g/mol .

- Precursor Ion: 191.1 $[M+H]^+$
- Quantifier Ion: 128.1 (Loss of H_2O + COOH).
- Qualifier Ion: 173.1 (Loss of H_2O).

Workflow

- Injection: 2–5 µL of reconstituted hydrolysate.
- Gradient Elution:
  - Start at 80% B (High organic to retain polar DAP).
  - Ramp to 40% B over 10 minutes.
  - Hold 2 minutes, then re-equilibrate at 80% B for 5 minutes.

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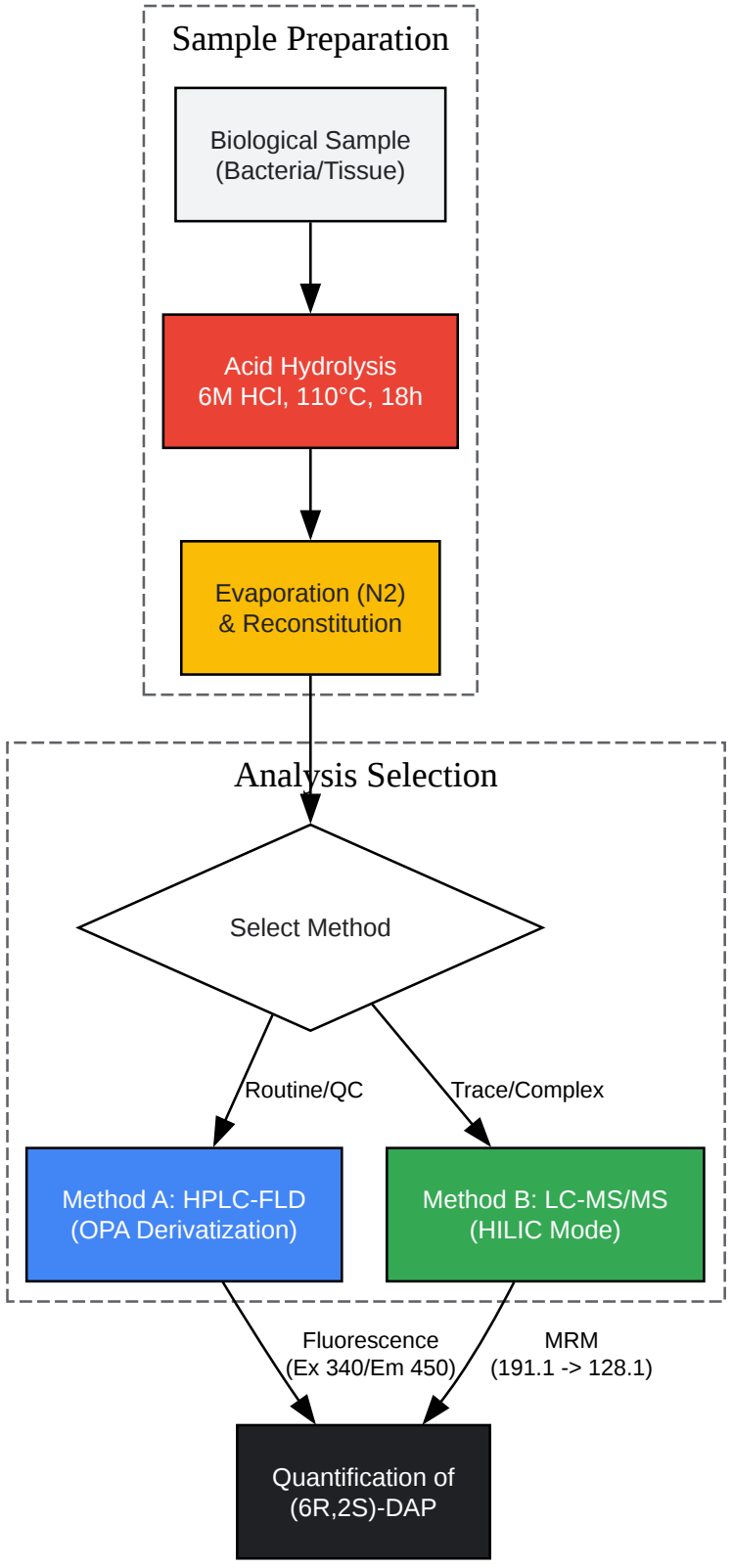
- Flow Rate: 0.3 mL/min.

Figure 2: Experimental Workflow Summary



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Caption: Decision tree for selecting between OPA-HPLC (routine) and HILIC-MS/MS (high sensitivity) workflows.

Comparative Analysis & Troubleshooting

Feature	HPLC-FLD (Method A)	LC-MS/MS (Method B)
Limit of Detection	~1 pmol	~50 fmol
Specificity	Moderate (Co-elution possible)	High (Mass + Retention Time)
Isomer Separation	Good (with pH optimization)	Excellent (with ZIC-HILIC)
Cost	Low	High
Common Pitfall	Unstable OPA derivative (inject immediately)	Ion suppression from salts

Validation Check: To validate your stereoselective separation, spike your sample with a commercial standard of LL-DAP. If the peak for meso-DAP (your analyte) increases, your separation is insufficient. You must see two distinct peaks.

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